

# Application Notes and Protocols for the Synthesis of Benzyl Phenyl Carbonate

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## Compound of Interest

Compound Name: *Benzyl phenyl carbonate*

Cat. No.: *B1280318*

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## Abstract

This document provides detailed application notes and a comprehensive experimental protocol for the synthesis of **benzyl phenyl carbonate** from phenyl chloroformate and benzyl alcohol. The described methodology is a robust and efficient procedure suitable for laboratory-scale synthesis. Safety precautions for handling the hazardous reagent, phenyl chloroformate, are also outlined to ensure safe laboratory practice.

## Introduction

**Benzyl phenyl carbonate** is a valuable chemical intermediate in organic synthesis, notably utilized in the preparation of protected amines and other carbonate derivatives. The synthesis from phenyl chloroformate and benzyl alcohol is a common and effective method. The reaction proceeds via a nucleophilic acyl substitution where the benzyl alcohol attacks the electrophilic carbonyl carbon of phenyl chloroformate. The presence of a non-nucleophilic base, such as pyridine, is crucial to neutralize the hydrochloric acid byproduct, driving the reaction to completion. Careful control of reaction conditions, particularly the exclusion of water, is necessary to prevent the hydrolysis of the highly reactive phenyl chloroformate.

## Data Presentation

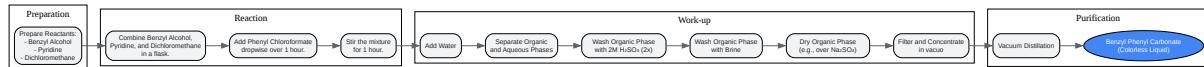
Table 1: Reactant and Product Properties

Compound	Molecular Formula	Molar Mass (g/mol)	Appearance	Boiling Point (°C)	Density (g/mL)	Refractive Index (n <sub>20</sub> /D)
Phenyl Chloroformate	C <sub>7</sub> H <sub>5</sub> ClO <sub>2</sub>	156.57	Colorless liquid	173-174	1.246	1.512
Benzyl Alcohol	C <sub>7</sub> H <sub>8</sub> O	108.14	Colorless liquid	205	1.044	1.539
Pyridine	C <sub>5</sub> H <sub>5</sub> N	79.10	Colorless liquid	115	0.982	1.509
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	84.93	Colorless liquid	39.6	1.326	1.424
Benzyl Phenyl Carbonate	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub>	228.24	Colorless to almost colorless clear liquid	120-130 (at 0.5 mmHg)	1.156	1.5490

Table 2: Summary of a Representative Synthetic Protocol

Parameter	Value
Reactants	
Phenyl Chloroformate	1.0 equiv.
Benzyl Alcohol	1.0 equiv.
Pyridine	1.0 equiv.
Solvent	Dichloromethane (anhydrous)
Reaction Time	1 hour (addition) + 1 hour (stirring)
Work-up	Aqueous wash with H <sub>2</sub> O, 2M H <sub>2</sub> SO <sub>4</sub> , and brine
Purification	Vacuum distillation
Reported Yield	79-91%

# Experimental Workflow



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**Caption:** Experimental workflow for **benzyl phenyl carbonate** synthesis.

## Detailed Experimental Protocol

This protocol is based on a procedure reported by Pittelkow, M., et al. and has been shown to provide a high yield of **benzyl phenyl carbonate**.[\[1\]](#)

### Materials:

- Phenyl chloroformate (54.1 g, 500 mmol)
- Benzyl alcohol (78.3 g, 500 mmol)
- Pyridine (50 ml)
- Dichloromethane (anhydrous, 90 ml)
- Deionized water (125 ml)
- Dilute sulfuric acid (2 M, 250 ml)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- 1 L three-neck round-bottom flask

- Condenser
- Addition funnel
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

**Procedure:**

- Reaction Setup: In a 1 L three-neck round-bottom flask equipped with a condenser, a magnetic stirrer, and an addition funnel, combine benzyl alcohol (78.3 g, 500 mmol), pyridine (50 ml), and anhydrous dichloromethane (90 ml).
- Addition of Phenyl Chloroformate: Slowly add phenyl chloroformate (54.1 g, 500 mmol) dropwise from the addition funnel to the stirred mixture over a period of 1 hour. It is important to maintain a steady addition rate to control the exothermic reaction.
- Reaction: After the addition is complete, continue stirring the mixture for an additional hour at room temperature.
- Quenching: Add deionized water (125 ml) to the reaction mixture to quench the reaction and dissolve the pyridine hydrochloride salt.
- Phase Separation: Transfer the mixture to a separatory funnel and separate the organic and aqueous phases.
- Washing:
  - Wash the organic phase twice with 125 ml portions of 2 M sulfuric acid to remove any remaining pyridine.
  - During the final wash, it may be necessary to add brine to achieve good phase separation.

[\[1\]](#)

- Drying and Concentration: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the filtrate in vacuo using a rotary evaporator to remove the dichloromethane.
- Purification: Purify the crude product by vacuum distillation to yield **benzyl phenyl carbonate** as a colorless liquid. A reported yield is 104.3 g (91%).[\[1\]](#)

## Safety Precautions

Phenyl chloroformate is a corrosive, toxic, and water-sensitive substance that requires careful handling in a well-ventilated fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin exposure.[\[2\]](#)[\[5\]](#)
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if ventilation is inadequate.[\[5\]](#)

Handling and Storage:

- Handle phenyl chloroformate in a well-ventilated area, preferably a chemical fume hood.[\[2\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Do not inhale vapors or mists.[\[2\]](#)
- Keep the container tightly closed and store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, alcohols, and amines.[\[3\]](#)[\[5\]](#)
- Store under an inert atmosphere (nitrogen or argon) at 2-8°C.[\[6\]](#)

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately wash with plenty of soap and water and remove contaminated clothing. Seek immediate medical attention.[2][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[4]

## Conclusion

The synthesis of **benzyl phenyl carbonate** from phenyl chloroformate and benzyl alcohol is a straightforward and high-yielding reaction. Adherence to the detailed protocol and strict observance of the safety precautions for handling phenyl chloroformate are paramount for the successful and safe execution of this synthesis in a research and development setting. The provided data and workflow diagrams serve as a valuable resource for scientists engaged in organic synthesis and drug development.

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